

AS-605240 potassium salt vs free base solubility comparison

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Compound of Interest

Compound Name: AS-605240 (potassium salt)

Cat. No.: B1163592

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Technical Support Center: AS-605240 Formulation & Solubility Guide

Subject: Comparative Solubility & Handling Guide: AS-605240 (Free Base) vs. Potassium Salt

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Executive Summary: The Solubility Matrix

AS-605240 is a potent, isoform-selective PI3K

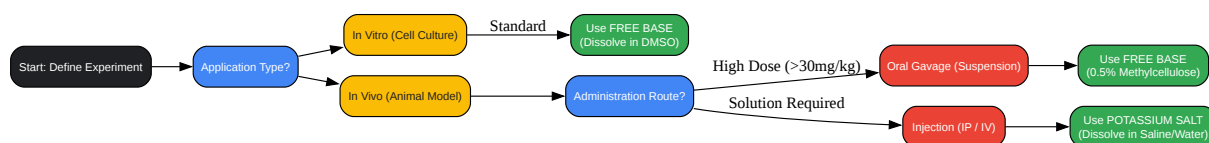
inhibitor.^{[1][2][3]} Users frequently encounter precipitation issues ("crashing out") when transitioning from in vitro DMSO stocks to in vivo aqueous vehicles.

The molecule exists in two primary forms. Choosing the wrong form for your application is the #1 cause of experimental variability.

Feature	AS-605240 (Free Base)	AS-605240 (Potassium Salt)
CAS No.	648450-29-7	648450-29-7 (Parent); Salt specific varies
Primary Solvent	DMSO (anhydrous)	Water / Buffered Saline
Solubility Limit	~30–50 mg/mL (DMSO)< 0.1 mg/mL (Water)	> 10 mg/mL (Water)*pH dependent
Primary Use	In vitro (Cellular assays), Stock storage	In vivo (IP/IV injection), Oral solution
Mechanism	Neutral molecule; highly lipophilic.	Ionic form; deprotonated thiazolidinedione ring.
Storage	-20°C (Solid/DMSO stock)	-20°C (Solid), Hygroscopic (Protect from moisture)

Decision Logic: Which Form Do You Need?

Use this decision tree to select the correct form and vehicle.



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Figure 1: Selection workflow for AS-605240 formulation based on experimental intent.

Troubleshooting & FAQs

Scenario A: "My compound precipitated when I added the DMSO stock to the cell culture media."

Diagnosis: This is "Solvent Shock." The Free Base is hydrophobic. When a concentrated DMSO stock hits the aqueous media, the local concentration exceeds the solubility limit before it can disperse. Corrective Protocol:

- Step-Down Dilution: Do not add 100% DMSO stock directly to the well.
- Prepare a 10x or 100x intermediate dilution in culture media without serum (serum proteins can sometimes bind drug, but for solubility checks, serum-free is clearer).
- Vortex immediately.
- Limit DMSO: Ensure final DMSO concentration is < 0.5% (v/v) to avoid cytotoxicity, which can mimic drug effects.

Scenario B: "I cannot buy the Potassium Salt, but I need to inject it. Can I make it?"

Diagnosis: Commercial availability of the salt form fluctuates. You can generate the salt in situ from the Free Base. The Chemistry: AS-605240 contains a thiazolidinedione ring with an acidic proton (pKa ~6-7). Adding a base (KOH or NaOH) deprotonates this nitrogen, rendering the molecule charged and water-soluble [1]. In Situ Salt Protocol:

- Weigh AS-605240 Free Base.
- Add 1.0 equivalent of 0.1 M KOH or NaOH.
- Sonicate at 40°C until dissolved.
- Dilute with PBS to the desired volume.
- Critical: Check pH.[4] If pH < 7.0, the free base may reprecipitate. Maintain pH 7.5–8.0 for stability.

Scenario C: "The Potassium Salt is hygroscopic and clumping."

Diagnosis: The salt form attracts atmospheric water, which alters the molecular weight (weighing errors) and causes hydrolysis over time. Handling:

- Store under inert gas (Nitrogen/Argon) if possible.
- Allow the vial to warm to room temperature before opening to prevent condensation.
- Do not store aqueous stock solutions of the salt for >24 hours.^[4] Prepare fresh.

Detailed Protocols

Protocol 1: Preparation of Free Base Stock (In Vitro)

Target: 10 mM Stock Solution^[2]

- Solvent: Use anhydrous DMSO (Grade ≥99.9%). Avoid "old" DMSO that has absorbed water from the air.
- Calculation: MW of Free Base = 257.27 g/mol .
 - To make 1 mL of 10 mM stock, weigh 2.57 mg of powder.
- Dissolution: Add DMSO. Vortex for 30 seconds. If particles persist, sonicate in a water bath at 37°C for 5 minutes.
- Storage: Aliquot into single-use vials (e.g., 20 µL) and store at -80°C. Avoid freeze-thaw cycles.

Protocol 2: In Vivo Formulation (Oral Suspension)

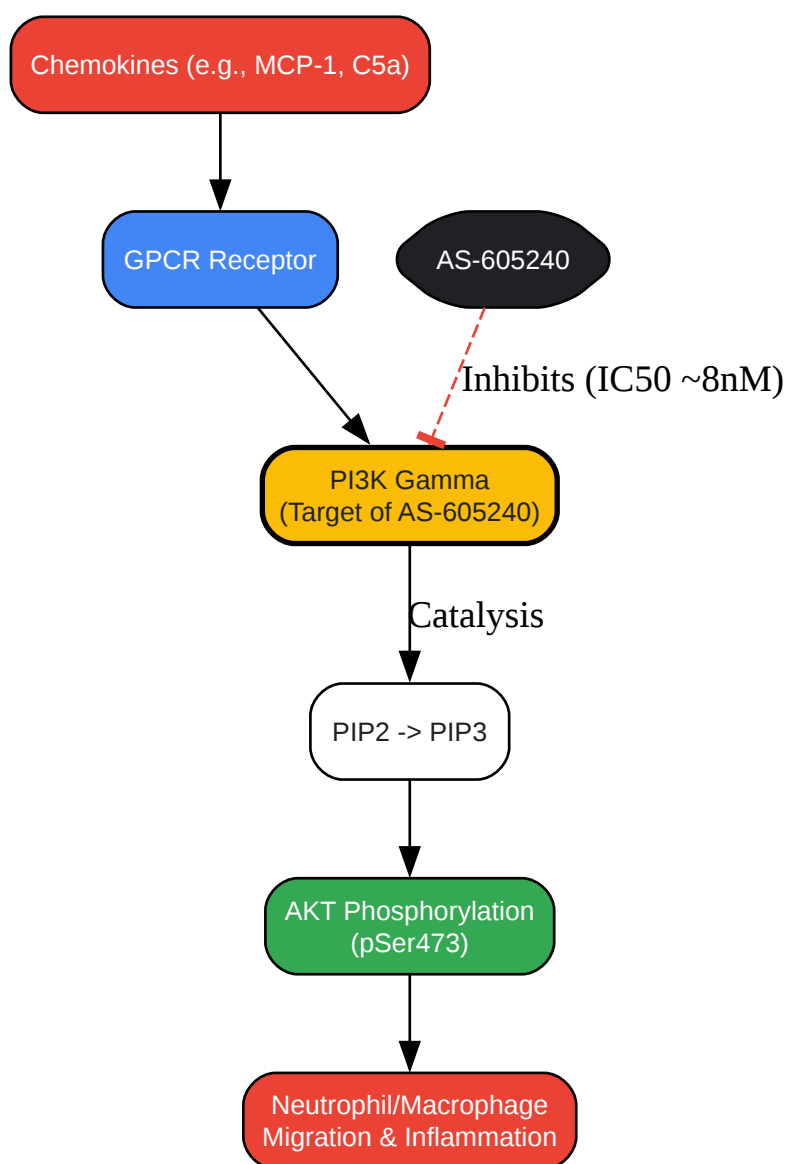
Reference: Camps et al. Nature Medicine [2] Target: 30 mg/kg dose for mice (Oral Gavage).^[2]

- Vehicle: 0.5% Methylcellulose (MC) and 0.1% Tween-80 in water.
- Method:
 - Weigh AS-605240 Free Base.

- Add the Tween-80 (wetting agent) directly to the powder. Triturate (grind) with a mortar and pestle to coat particles.
- Slowly add the 0.5% MC solution while grinding to form a uniform white suspension.
- Note: This is a suspension, not a solution. Shake well before gavage.

Mechanistic Context

Understanding the target pathway helps justify the dosing regimen. AS-605240 targets PI3K, a key modulator of immune cell migration (chemotaxis).



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Figure 2: Mechanism of Action. AS-605240 blocks the GPCR-mediated PI3K

signaling cascade, preventing AKT phosphorylation and subsequent immune cell recruitment.

References

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